

Physical and chemical properties of Formetanate hydrochloride technical grade

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Compound of Interest

Compound Name: *Formetanate hydrochloride*

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Formetanate Hydrochloride Technical Grade: A Comprehensive Technical Guide

This guide provides an in-depth overview of the physical and chemical properties of technical grade **Formetanate hydrochloride**, tailored for researchers, scientists, and professionals in drug development. The information presented herein is a synthesis of publicly available data, with a focus on quantitative data, experimental protocols, and the underlying mechanisms of action.

Chemical Identity and Physical Properties

Formetanate hydrochloride is a carbamate insecticide and acaricide known for its efficacy against a range of agricultural pests.^{[1][2][3]} It functions as a cholinesterase inhibitor, leading to neurotoxicity in insects.^{[3][4]} The technical grade product typically appears as a white to yellowish crystalline solid or powder with a faint odor.^{[5][6]}

Table 1: Chemical Identifiers for **Formetanate Hydrochloride**

Identifier	Value
CAS Number	23422-53-9[5]
Molecular Formula	C ₁₁ H ₁₆ ClN ₃ O ₂ [5][7][8][9][10]
Molecular Weight	257.72 g/mol [5][7][8][10][11][12]
IUPAC Name	[3-(dimethylaminomethylideneamino)phenyl] N-methylcarbamate;hydrochloride[3][5][6]
Synonyms	Carzol, Dicarzol, Formetanate monohydrochloride[1][9]

Table 2: Physical and Chemical Properties of **Formetanate Hydrochloride**

Property	Value
Melting Point	Decomposes at approximately 200-202 °C (392-396 °F)[5]
Vapor Pressure	2 x 10 ⁻⁸ mmHg[13]
pKa	8.0 (base)[10]
Log(Kow)	Data not readily available

Solubility

Formetanate hydrochloride exhibits high solubility in water, a key property for its formulation and application as a water-soluble powder or granule.[1] Its solubility in various organic solvents has also been characterized.

Table 3: Solubility of **Formetanate Hydrochloride**

Solvent	Solubility	Temperature (°C)
Water	822,000 mg/L[1]	20
Methanol	~250,000 mg/L (25%)[6]	Not specified
Acetone	<1,000 mg/L (<0.1%)[6]	Not specified
Chloroform	2,000 mg/L (0.2%)[6]	Not specified
n-Hexane	<1,000 mg/L (<0.1%)[4][6]	Not specified
Ethyl Acetate	<0.05 g/100 mL[4]	Not specified
Toluene	0.001 g/100 mL[4]	Not specified

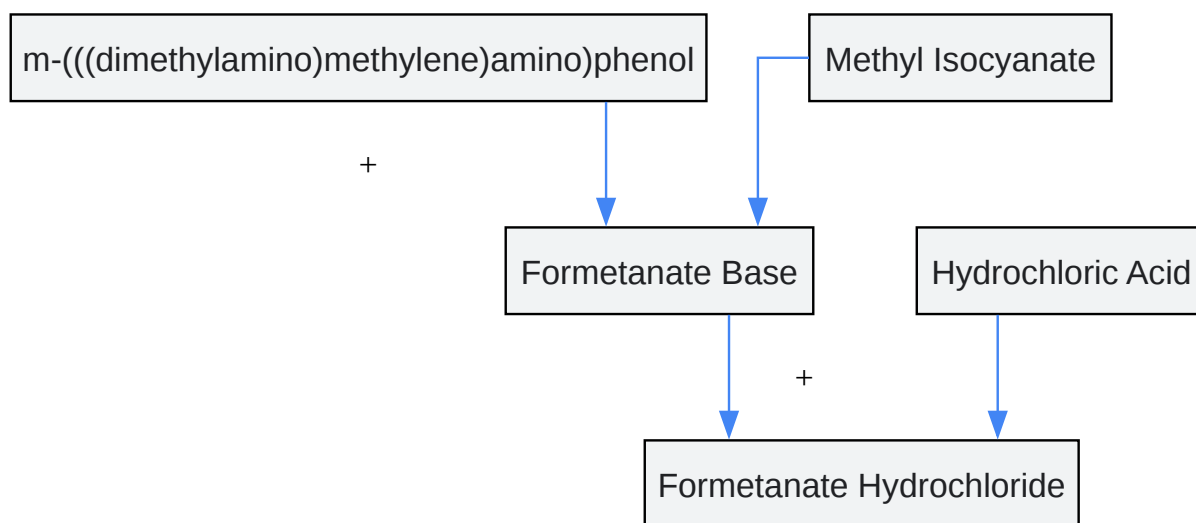
Chemical Stability and Reactivity

Formetanate hydrochloride is a carbamate ester and is incompatible with strong acids, bases, and strong reducing agents.[13] It is hygroscopic and sensitive to decomposition at high temperatures.[1] The stability of **formetanate hydrochloride** in aqueous solutions is pH-dependent. It shows negligible decomposition under acidic conditions (pH 2.6) for several weeks.[14] However, it undergoes substantial decomposition within hours under basic conditions (pH 11).[14] The formamidine group is more susceptible to hydrolysis under basic conditions than the carbamate group.[14][15][16] Under mildly basic conditions (pH 7.6), the half-life of the formamidine group is approximately 14.4 hours, while under strongly basic conditions (pH 12.6), it is 3.9 hours.[14][15][16] The carbamate group is more resistant to base-promoted degradation, with a potential longevity exceeding six months.[14][15][16]

Experimental Protocols

Synthesis of Formetanate Hydrochloride

The commercial production of **formetanate hydrochloride** involves a multi-step synthesis. The process begins with the synthesis of the formetanate base, which is then converted to the hydrochloride salt.[1] A general method involves the reaction of m-(((dimethylamino)methylene)amino)phenol with methyl isocyanate.[2]



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Synthesis of **Formetanate Hydrochloride**.

Analytical Method for Determination in Agricultural Products

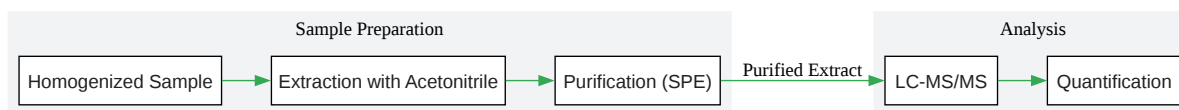
A common method for the determination of **formetanate hydrochloride** residues in agricultural products is Liquid Chromatography with tandem mass spectrometry (LC-MS/MS).^{[17][18]}

Experimental Workflow:

- Extraction: The sample (e.g., fruit, vegetable) is homogenized and extracted with acetonitrile. ^{[17][18]} **Formetanate hydrochloride** is stable in acetonitrile.^{[17][18]}
- Purification: The crude extract is purified using a combination of ethylenediamine-N-propyl silylation silica gel and graphite carbon mini columns.^{[17][18]}
- Quantification: The purified sample is analyzed by LC-MS/MS. Quantification is typically performed using an external solvent calibration curve.^{[17][18]}

This method has been validated for a variety of agricultural products, including brown rice, soybean, spinach, cabbage, potato, apple, orange, lime, nectarine, and green tea, with

average recoveries ranging from 92.3% to 103% and a limit of quantitation of 0.01 mg/kg.[17]
[18]



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Analytical workflow for **Formetanate Hydrochloride**.

Mechanism of Action

Formetanate hydrochloride is a reversible inhibitor of the enzyme acetylcholinesterase (AChE).[1][4][19] AChE is responsible for the breakdown of the neurotransmitter acetylcholine at synaptic junctions.[3]

Signaling Pathway:

- Binding: **Formetanate hydrochloride** carbamylates the active site of AChE, forming an unstable complex.[19]
- Inhibition: This binding prevents AChE from hydrolyzing acetylcholine.
- Accumulation: Consequently, acetylcholine accumulates in the synapse.[3]
- Neurotoxicity: The excess acetylcholine leads to continuous nerve impulse transmission, resulting in convulsions and ultimately, the death of the insect.[3]

The inhibition of AChE by carbamates like formetanate is reversible, unlike the irreversible inhibition caused by organophosphates.[4][19]

Mechanism of Cholinesterase Inhibition.

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